

# The Crystal and Molecular Structure of Carbazole Violet: A Technical Guide

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## Compound of Interest

Compound Name: Carbazole Violet

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## Abstract

**Carbazole Violet**, known in the industry as C.I. Pigment Violet 23, is a high-performance organic pigment prized for its unique and vibrant violet shade, exceptional stability, and high color strength. This technical guide provides a comprehensive overview of the crystal and molecular structure of **Carbazole Violet**, detailing its chemical composition, and established structural features. While a complete single-crystal X-ray diffraction analysis is not publicly available, this document synthesizes the current understanding of its molecular architecture. Furthermore, a detailed experimental protocol for its synthesis is provided, alongside a visualization of the manufacturing workflow. This guide is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development and materials science who are interested in the properties and applications of this significant organic compound.

## Introduction

**Carbazole Violet** (C.I. Pigment Violet 23) is a member of the dioxazine class of pigments.<sup>[1][2]</sup> Its discovery dates back to 1928, with its synthesis undertaken by researchers at the Hoechst company in Germany.<sup>[2]</sup> Chemically, it is derived from carbazole, a tricyclic aromatic heterocyclic organic compound.<sup>[2]</sup> The pigment is renowned for its brilliant violet hue with a distinct blue-reddish tint that is difficult to replicate through the mixture of other pigments.<sup>[3]</sup> Beyond its use in coatings, inks, and plastics, the complex molecular structure and stability of

**Carbazole Violet** make it a subject of interest for advanced materials science and potentially for applications in organic electronics. This document aims to consolidate the available structural and synthetic information on **Carbazole Violet**.

## Molecular Structure

The molecular formula for **Carbazole Violet** is  $C_{34}H_{22}Cl_2N_4O_2$ .<sup>[4]</sup> Early structural assignments incorrectly proposed a linear arrangement of the molecule.<sup>[5]</sup> However, subsequent crystallographic analyses have definitively established that **Carbazole Violet** possesses a centrosymmetric, angular, and S-shaped molecular structure.<sup>[3][5]</sup> This angular conformation is a key determinant of its unique color and pigmentary properties.

The molecule is synthesized through the condensation of 3-amino-N-ethylcarbazole and chloranil (2,3,5,6-tetrachloro-1,4-benzoquinone).<sup>[5][6]</sup> This reaction is followed by a cyclization step to form the final dioxazine ring system.<sup>[7]</sup>

Table 1: Molecular and Chemical Properties of **Carbazole Violet**

Property	Value	Reference
Chemical Name	8,18-Dichloro-5,15-diethyl-5,15-dihydrodiindolo[3,2-b:3',2'-m]triphenodioxazine	<sup>[8]</sup>
C.I. Name	Pigment Violet 23	<sup>[1]</sup>
CAS Number	6358-30-1	<sup>[9]</sup>
Molecular Formula	$C_{34}H_{22}Cl_2N_4O_2$	<sup>[4]</sup>
Molecular Weight	589.47 g/mol	<sup>[10]</sup>
Appearance	Violet powder	<sup>[8]</sup>
Structure	Centrosymmetric, Angular	<sup>[2][5]</sup>

## Crystal Structure

A definitive single-crystal X-ray diffraction analysis of **Carbazole Violet**, which would provide precise unit cell dimensions (a, b, c,  $\alpha$ ,  $\beta$ ,  $\gamma$ ), space group, and atomic coordinates, is not

readily available in the public domain. The highly granular crystalline form of the crude pigment has been observed under electron microscopy, but this does not yield the detailed structural data obtainable from single-crystal analysis.<sup>[2]</sup>

The absence of this detailed crystallographic data in publicly accessible databases, such as the Cambridge Structural Database (CSD), represents a notable gap in the scientific literature for this otherwise well-known pigment. Elucidation of the single-crystal structure would be invaluable for computational modeling of its solid-state properties, including polymorphism, which can significantly impact its color, solubility, and performance in various applications.

## Experimental Protocols: Synthesis of Carbazole Violet

The synthesis of **Carbazole Violet** is a multi-step process that begins with the N-alkylation of carbazole, followed by nitration, reduction, condensation with chloranil, and finally, cyclization. The following protocol is a composite of procedures described in the patent literature.<sup>[7][11]</sup>

### Materials and Equipment

- Carbazole
- Ethyl halide (e.g., ethyl bromide)
- Strong base (e.g., sodium hydroxide)
- Phase transfer catalyst
- Organic solvent (e.g., chlorobenzene, o-dichlorobenzene)
- Nitric acid
- Reducing agent (for nitration product)
- Chloranil (tetrachlorobenzoquinone)
- Acid acceptor (e.g., anhydrous sodium acetate)
- Cyclizing agent (e.g., benzenesulfonyl chloride)

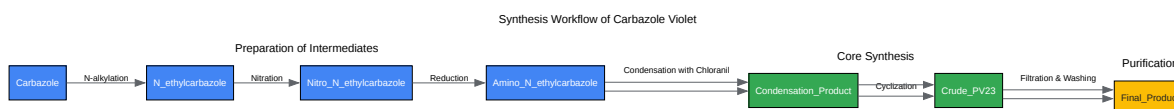
- Standard laboratory glassware, heating and stirring apparatus, filtration equipment, vacuum distillation setup.

## Step-by-Step Procedure

- N-ethylation of Carbazole: Carbazole is reacted with an ethyl halide in the presence of a strong base and a phase transfer catalyst in an organic solvent to produce N-ethylcarbazole.
- Nitration of N-ethylcarbazole: The N-ethylcarbazole is dissolved in an organic solvent and nitrated using nitric acid to yield 3-nitro-N-ethylcarbazole.
- Reduction of 3-nitro-N-ethylcarbazole: The nitro group is reduced to an amino group to form 3-amino-N-ethylcarbazole.
- Condensation Reaction: 100g of 3-amino-9-ethylcarbazole, 42.5g of anhydrous sodium acetate, and 87.5g of chloranil are added to 1,940g of o-dichlorobenzene at 50°C.[11] 6.3 ml of water is then added dropwise with vigorous stirring.[11] The mixture is stirred for 3 hours at 60-65°C.[11]
- Removal of Acetic Acid: The reaction mixture is heated to 115°C under vacuum for 5 hours, or until acetic acid can no longer be detected in the distillate.[11]
- Cyclization: The mixture is then heated to 150°C without vacuum, and 45g of benzenesulfonyl chloride is added.[11] The temperature is raised to 176-180°C and maintained until the distillation of acetic acid ceases (typically 4-8 hours).[11]
- Isolation and Purification: The crude Pigment Violet 23 is isolated by filtration, followed by washing with hot o-dichlorobenzene, methanol, and finally water. The product is then dried.

## Visualization of the Synthesis Workflow

The multi-step synthesis of **Carbazole Violet** can be represented as a logical workflow. The following diagram, generated using Graphviz (DOT language), illustrates the key stages of the manufacturing process.



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A simplified workflow for the synthesis of **Carbazole Violet**.

## Conclusion

**Carbazole Violet** (C.I. Pigment Violet 23) is a commercially significant organic pigment with a well-established angular, centrosymmetric molecular structure. While its synthesis is well-documented, a detailed crystallographic analysis from single-crystal X-ray diffraction remains elusive in the public domain. The availability of such data would greatly enhance the understanding of its solid-state properties and could facilitate the development of new applications for this versatile molecule beyond its traditional use as a colorant. The provided synthesis protocol offers a comprehensive guide for the laboratory-scale production of this important compound. Further research into the single-crystal growth and crystallographic analysis of **Carbazole Violet** is highly encouraged to fill the existing knowledge gap.

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